

Crystal structure of (2,6-Dimethylpyridin-3-yl)methanamine

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Compound of Interest

Compound Name: (2,6-Dimethylpyridin-3-yl)methanamine

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An In-depth Technical Guide to the Structural Elucidation of **(2,6-Dimethylpyridin-3-yl)methanamine**

Abstract

The precise three-dimensional arrangement of atoms in the solid state is a critical determinant of a molecule's physicochemical properties, influencing everything from solubility and stability to biological activity. For **(2,6-Dimethylpyridin-3-yl)methanamine**, a pyridine derivative of interest in medicinal chemistry and materials science, a definitive crystal structure has not been reported in the public domain. This guide, therefore, presents a comprehensive, field-proven methodology for determining its crystal structure. We will detail two primary workflows: the definitive experimental method of single-crystal X-ray diffraction (SC-XRD) and the increasingly powerful computational approach of ab initio Crystal Structure Prediction (CSP). This document is intended for researchers, scientists, and drug development professionals, providing not just protocols, but the causal reasoning behind key experimental and computational choices to ensure a robust and successful structural elucidation.

Introduction: The Rationale for Structural Determination

(2,6-Dimethylpyridin-3-yl)methanamine possesses key structural motifs—a substituted pyridine ring and a primary amine—that are capable of forming specific, directional intermolecular interactions, particularly hydrogen bonds. The pyridine nitrogen acts as a hydrogen bond acceptor, while the primary amine provides two hydrogen bond donors. The steric hindrance from the two methyl groups at the 2 and 6 positions will significantly influence the molecule's conformation and how it packs in a crystal lattice.

Determining the crystal structure is paramount for:

- **Structure-Activity Relationship (SAR) Studies:** Understanding the precise geometry and available interaction sites is fundamental for rational drug design.
- **Polymorph Screening:** Different crystal packings (polymorphs) can have drastically different properties. Identifying the most stable form is crucial for pharmaceutical development[1].
- **Materials Design:** Knowledge of the supramolecular assembly guides the engineering of new materials with desired properties.

Given the absence of published data, this guide outlines the necessary steps to bridge this knowledge gap.

Part I: Synthesis and Generation of Single Crystals

High-quality single crystals are the prerequisite for a successful SC-XRD experiment. This begins with the synthesis of high-purity material.

Proposed Synthesis and Purification

A plausible and efficient route to synthesize the target compound is via the reduction of a suitable precursor. A standard laboratory-scale synthesis would proceed as follows:

Protocol 1: Synthesis via Reduction of 2,6-Dimethylnicotinonitrile

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), dissolve 2,6-dimethylnicotinonitrile in a dry ethereal solvent like Tetrahydrofuran (THF).
- **Reduction:** Cool the solution to 0 °C in an ice bath. Slowly add a solution of a reducing agent, such as Lithium Aluminum Hydride (LiAlH₄) in THF, dropwise.
 - **Expertise Note:** The use of a powerful hydride donor like LiAlH₄ is necessary for the complete reduction of the nitrile group to a primary amine. The reaction is highly exothermic and produces hydrogen gas, necessitating slow addition and an inert atmosphere.
- **Quenching:** After the reaction is complete (monitored by Thin Layer Chromatography), cautiously quench the reaction by the sequential, slow addition of water, followed by a 15% aqueous NaOH solution, and then more water (Fieser workup).
- **Extraction & Purification:** Filter the resulting solids and extract the filtrate with a suitable organic solvent (e.g., ethyl acetate). Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product should be purified by column chromatography on silica gel to achieve >99% purity.

Crystallization Protocol

The goal of crystallization is to encourage molecules to slowly self-assemble into a highly ordered, single crystal lattice. This requires screening various solvents and techniques.

Protocol 2: Crystallization Screening

- **Solvent Selection:** Choose a range of solvents with varying polarities (e.g., hexane, ethyl acetate, acetone, ethanol, water). The ideal solvent is one in which the compound is sparingly soluble at room temperature but more soluble upon heating.
- **Slow Evaporation (Primary Method):**
 - Dissolve a small amount of the purified compound (5-10 mg) in a minimal amount of a chosen solvent in a small vial.
 - Cover the vial with a cap, pierced with a needle, to allow for slow solvent evaporation.

- Place the vial in a vibration-free environment and observe over several days to weeks.
- Vapor Diffusion (Alternative Method):
 - Liquid-Liquid: Dissolve the compound in a small amount of a "good" solvent (high solubility). Place this vial inside a larger, sealed jar containing a "poor" solvent (low solubility) in which the good solvent is miscible. The poor solvent will slowly diffuse into the good solvent, reducing the compound's solubility and promoting crystallization.
 - Solid-Liquid: Place the solid compound in a vial and place this within a larger jar containing a solvent in which the compound is sparingly soluble. The solvent vapor will slowly condense onto the solid, creating a saturated solution from which crystals may grow.

Part II: Experimental Workflow: Single-Crystal X-ray Diffraction (SC-XRD)

SC-XRD is the definitive technique for determining the three-dimensional structure of a molecule^{[2][3]}. The workflow involves diffracting X-rays off a single crystal and analyzing the resulting pattern.

Figure 1: Standard workflow for Single-Crystal X-ray Diffraction (SC-XRD).

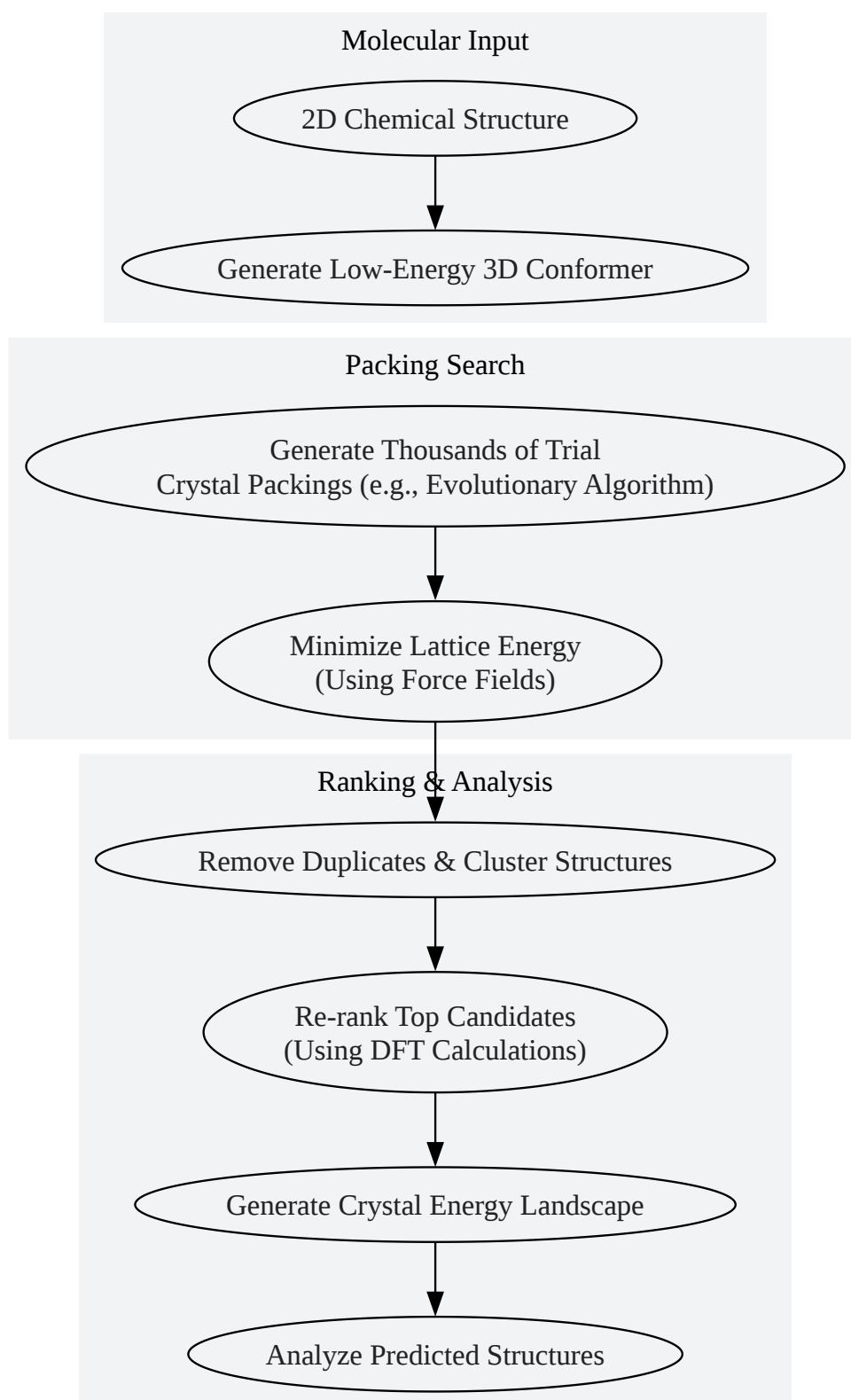
Protocol 3: SC-XRD Data Acquisition and Analysis

- Crystal Selection: Under a microscope, select a suitable crystal (typically 0.1-0.3 mm in size) that is clear, well-formed, and free of cracks or defects.
- Mounting: Affix the crystal to a glass fiber or loop using a minimal amount of cryo-oil and mount it on the diffractometer's goniometer head. The sample is typically flash-cooled in a stream of cold nitrogen gas (e.g., 100 K) to minimize thermal motion and radiation damage.
- Unit Cell Determination: Perform a preliminary data collection to locate diffraction spots, which are then used to determine the dimensions and angles of the unit cell—the basic repeating block of the crystal.

- **Data Collection Strategy:** The instrument software calculates an optimized strategy to measure the intensities of all unique diffraction spots up to a desired resolution (typically 0.85 Å or better for small molecules)[4]. This involves rotating the crystal through a series of angles while exposing it to the X-ray beam.
- **Data Reduction and Structure Solution:**
 - The raw diffraction images are processed to integrate the intensities of each spot and apply corrections (e.g., for absorption).
 - The space group is determined from the symmetry of the diffraction pattern.
 - Ab initio methods are used to solve the "phase problem" and generate an initial electron density map.
- **Structure Refinement:** An atomic model is built into the electron density map. This model is then refined using a least-squares algorithm, adjusting atomic positions and thermal parameters to achieve the best possible fit between the observed diffraction data and the data calculated from the model. The quality of the fit is assessed by the R-factor (R1), with values below 5% indicating a good refinement for small molecules.

Part III: Computational Workflow: Crystal Structure Prediction (CSP)

When single crystals are unobtainable, or to complement experimental work, CSP can provide invaluable insight into the likely crystal packing arrangements[5][6]. CSP aims to find the most thermodynamically stable crystal structures based solely on the molecule's chemical diagram[1][7].



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Figure 2: A generalized workflow for ab initio Crystal Structure Prediction (CSP).

Protocol 4: CSP Methodology

- **Conformational Analysis:** Generate the gas-phase conformational landscape of **(2,6-Dimethylpyridin-3-yl)methanamine** to identify all low-energy molecular shapes.
- **Crystal Packing Search:** Using a global search algorithm (e.g., evolutionary algorithms, random sampling), generate thousands of plausible crystal packing arrangements within common organic space groups[5][7].
- **Lattice Energy Minimization:** The geometry of each generated structure is optimized to find the nearest local minimum on the lattice energy surface. This initial stage typically uses computationally efficient atom-atom force fields[6][8].
- **Final Energy Ranking:** The most promising low-energy structures (typically the top 100-200) are subjected to more accurate energy calculations using quantum mechanical methods, such as dispersion-corrected Density Functional Theory (DFT)[1]. This produces a final crystal energy landscape, plotting the relative energy of each predicted polymorph.
 - **Trustworthiness Note:** The final predicted structure(s) can be compared with experimental powder X-ray diffraction (PXRD) data for validation, often providing a definitive structure solution where single crystals are not available[9].

Data Presentation and Expected Structural Features

Upon successful structure determination via SC-XRD, the results would be presented in standardized tables.

Table 1: Hypothetical Crystallographic Data Summary

Parameter	Expected Value / Information
Chemical Formula	C ₈ H ₁₂ N ₂
Formula Weight	136.19 g/mol
Crystal System	To be determined (e.g., Monoclinic)
Space Group	To be determined (e.g., P2 ₁ /c)
a, b, c [Å]	To be determined
α, β, γ [°]	To be determined
Volume [Å ³]	To be determined
Z (Molecules per cell)	To be determined (typically 2, 4, or 8)
Density (calculated) [g/cm ³]	To be determined
R1, wR2 [%]	< 5%, < 10%
Goodness-of-fit (S)	~1.0

Table 2: Key Expected Intramolecular and Intermolecular Features

Feature	Description
Pyridine Ring	Expected to be largely planar. C-C and C-N bond lengths will be characteristic of aromatic systems.
Amine Group Geometry	The C-C-N bond angle will reveal the orientation of the methanamine group relative to the ring.
Hydrogen Bonding	This will be the dominant intermolecular interaction. Expect to see N-H...N (amine to pyridine) and/or N-H...N (amine to amine) hydrogen bonds, likely forming chains or sheets that define the crystal packing.
Steric Influence	The 2,6-dimethyl groups will sterically hinder certain conformations and packing arrangements, likely preventing a fully co-planar arrangement between the amine substituent and the pyridine ring and influencing which hydrogen bond motifs can form.

Conclusion

While the crystal structure of **(2,6-Dimethylpyridin-3-yl)methanamine** is not currently known, this guide provides a robust and scientifically rigorous blueprint for its determination. The gold-standard experimental approach of single-crystal X-ray diffraction, from synthesis to refinement, offers an unambiguous solution. In parallel, the computational method of Crystal Structure Prediction provides a powerful predictive and complementary tool. By following these detailed protocols, researchers can successfully elucidate the three-dimensional structure, unlocking critical information for advancing drug discovery and materials science applications.

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